

Unveiling the Spectroscopic Signature of 3-Methyl-chuangxinmycin: A Detailed NMR Analysis

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Compound of Interest		
Compound Name:	3-Methyl-chuangxinmycin	
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BEIJING – December 14, 2025 – The structural elucidation of novel antibiotic compounds is a cornerstone of drug discovery and development. This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR) spectroscopic data for **3-Methyl-chuangxinmycin** (MCM), a recently identified congener of the antibiotic chuangxinmycin.[1] This document is intended for researchers, scientists, and drug development professionals engaged in the study of natural products and the development of new antibacterial agents.

Introduction

3-Methyl-chuangxinmycin is a derivative of chuangxinmycin, an antibiotic known for its unique indole-dihydrothiopyran heterocyclic skeleton.[1] The structural determination of this new analogue was accomplished through extensive one- and two-dimensional NMR spectroscopy.[1] This guide presents a comprehensive summary of the reported ¹H and ¹³C NMR data, alongside the experimental protocols utilized for their acquisition.

Spectroscopic Data

The following tables summarize the ¹H and ¹³C NMR spectroscopic data for **3-Methyl-chuangxinmycin**, as reported in the primary literature. The data were acquired in DMSO-d₆.



Table 1: ¹H NMR Spectroscopic Data for 3-Methyl-

chuangxinmvcin (DMSO-d₆)

Position	Chemical Shift (δ)	Multiplicity	Coupling Constant (J) Hz
2	3.88	d	4.8
3	3.25	m	
4-CH₃	1.15	d	6.6
6	7.28	d	7.8
7	6.90	t	7.8
8	7.00	t	7.8
9	7.55	d	7.8
11-NH	11.20	S	

Data extracted from the supporting information of "Iterative Methylation Leads to 3-Methylchuangxinmycin Production in Actinoplanes tsinanensis CPCC 200056".

Table 2: ¹³C NMR Spectroscopic Data for 3-Methyl-chuangxinmycin (DMSO-d₆)



Position	Chemical Shift (δ) ppm
2	50.1
3	35.1
3a	126.9
4-CH₃	20.9
5a	125.1
6	118.0
7	118.9
8	120.9
9	111.4
9a	136.2
10a	108.9
СООН	173.8

Data extracted from the supporting information of "Iterative Methylation Leads to 3-Methylchuangxinmycin Production in Actinoplanes tsinanensis CPCC 200056".

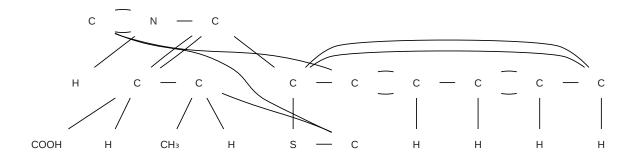
Experimental Protocols

The NMR spectra for **3-Methyl-chuangxinmycin** were recorded on a Bruker AVANCE III 500 MHz spectrometer. The sample was dissolved in DMSO-d₆. Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals (DMSO-d₆: δ H 2.50 and δ C 39.52). Coupling constants (J) are reported in Hertz (Hz). Standard pulse programs were used for 1D ¹H and ¹³C NMR as well as 2D experiments such as COSY, HSQC, and HMBC to facilitate the structural assignment.

Visualization of Chemical Structure

To aid in the interpretation of the NMR data, the chemical structure of **3-Methyl-chuangxinmycin** is provided below.



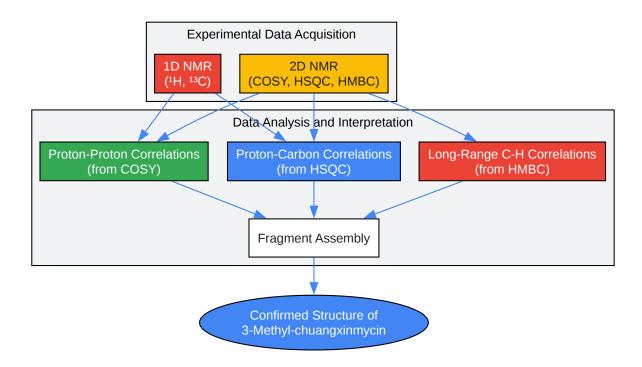


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Caption: Chemical structure of **3-Methyl-chuangxinmycin**.

Logical Relationship of Structural Elucidation

The following diagram illustrates the logical workflow used for the structural elucidation of **3-Methyl-chuangxinmycin**, starting from the raw experimental data to the final confirmed structure.





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References

- 1. pubs.acs.org [pubs.acs.org]
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